

Reference Standard Characterization Guide: 2-Chloro-1H-1,3-benzodiazole-5-sulfonamide

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Compound of Interest

Compound Name: 2-chloro-1H-1,3-benzodiazole-5-sulfonamide

CAS No.: 1820648-83-6

Cat. No.: B2667125

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Executive Summary: The Hierarchy of Standards

In pharmaceutical development, the "performance" of a reference standard is defined by its ability to provide accurate, reproducible quantitation while minimizing compliance risk. For a specialized intermediate like **2-chloro-1H-1,3-benzodiazole-5-sulfonamide**, researchers typically face three sourcing alternatives.

Comparative Performance Matrix

Feature	Option A: Primary Reference Standard (CRS)	Option B: Qualified In-House Standard	Option C: Commercial Reagent Grade
Source	Pharmacopeia (USP/EP) or ISO 17034 Producer	Synthesized & Characterized Internally	General Chemical Vendor
Traceability	Absolute (Metrological)	Traceable to Primary (if available)	Limited / Lot-dependent
Purity Assignment	Mass Balance (100% - Impurities)	Quantitative NMR (qNMR) or HPLC	Area % (often overestimates)
Water/Solvent	Quantified (KF/TGA/GC)	Quantified (KF/GC)	Often Ignored
Suitability	Release Testing / GMP QC	R&D / Method Development	Early Synthesis Screening
Risk Profile	Low	Medium (Requires robust data)	High (Unknown impurities)

Recommendation: For GMP release testing of final drug products where this molecule is a specified impurity, Option A is mandatory. For method development and early-stage impurity profiling, Option B is the most cost-effective if the characterization protocol below is strictly followed.

Structural Identification & Causality

To qualify an In-House standard (Option B), you must establish identity with orthogonal techniques. The structural logic below validates the molecule's integrity.

Theoretical Structure & Properties

- IUPAC Name: 2-chloro-1H-benzimidazole-5-sulfonamide
- Molecular Formula: $C_7H_6ClN_3O_2S$
- Molecular Weight: 231.66 g/mol

- Key Features:
 - Benzimidazole Core: Amphoteric nature (acidic NH, basic N).
 - 2-Chloro: Electron-withdrawing, susceptible to nucleophilic attack (instability indicator).
 - 5-Sulfonamide: Polar, acidic protons, characteristic IR/MS signature.

Nuclear Magnetic Resonance (NMR) Protocol

Solvent: DMSO-d₆ (Required for sulfonamide solubility and exchangeable proton visibility).

- ¹H NMR Logic:
 - δ ~13.5 ppm (Broad s, 1H): Imidazole NH. Diagnostic: If missing, the imidazole ring may be N-alkylated or degraded.
 - δ 8.1 ppm (d, J1.5 Hz, 1H): H-4 (Ortho to sulfonamide, meta to imidazole junction). Shifted downfield by sulfonamide and ring current.
 - δ 7.8 ppm (dd, J8.5, 1.5 Hz, 1H): H-6.
 - δ 7.6 ppm (d, J8.5 Hz, 1H): H-7.
 - δ ~7.3 ppm (Broad s, 2H): -SO₂NH₂. Diagnostic: Disappears on D₂O shake.

Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI).
- Polarity:
 - Positive (+): [M+H]⁺ = 232.0 / 234.0 (Characteristic 3:1 Chlorine isotope pattern).
 - Negative (-): [M-H]⁻ = 230.0 / 232.0 (Preferred for sulfonamides due to acidic NH).
- Fragmentation (MS/MS): Loss of -SO₂NH₂ (neutral loss 80 Da) is the primary transition.

Purity Characterization Workflow (The "Self-Validating" System)

A simple "Area %" from HPLC is insufficient for a reference standard. You must use a Mass Balance Approach:

HPLC-UV/DAD Method (Organic Impurities)

This method separates the target from likely hydrolytic degradants (e.g., 2-hydroxy-benzimidazole).

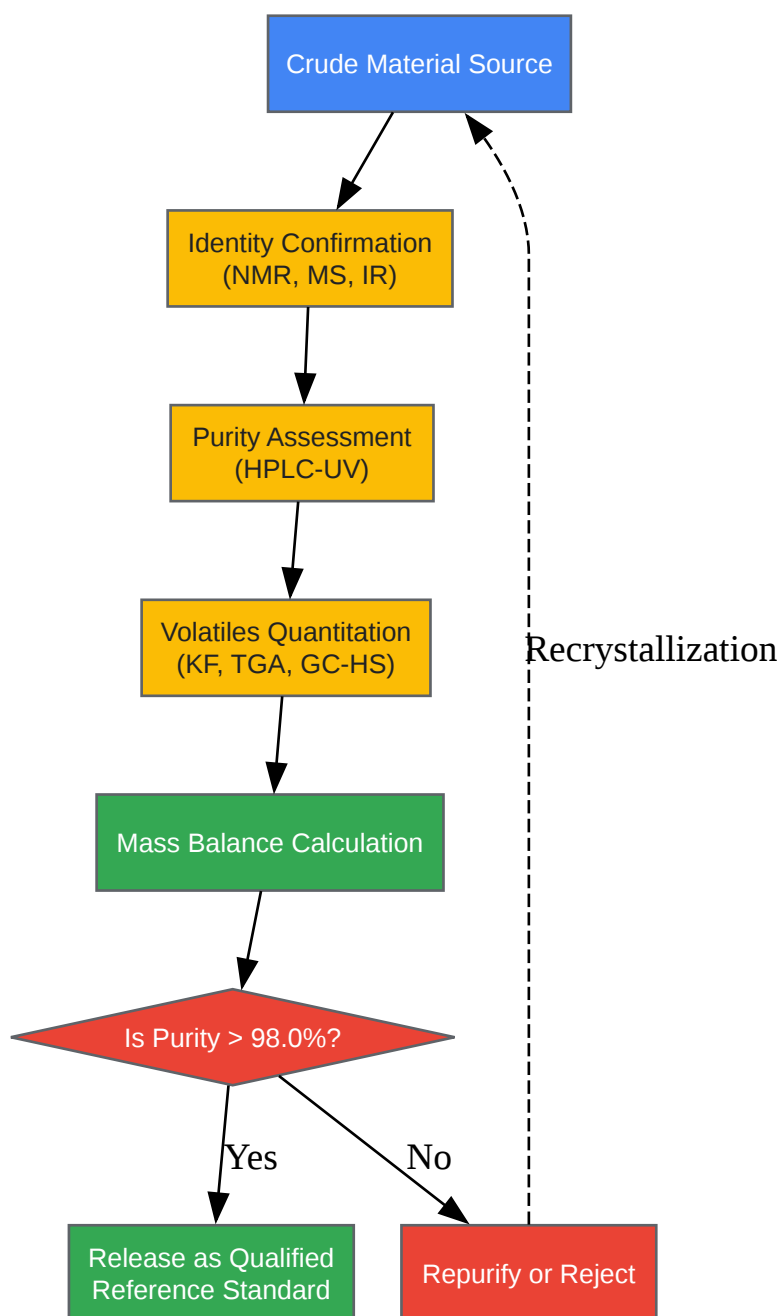
- Column: C18 End-capped (e.g., Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Gradient:
 - 0 min: 5% B
 - 15 min: 95% B
 - 20 min: 95% B
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Detection: 280 nm (Benzimidazole absorption max).
- Self-Validation Check: The 2-Chloro analog is less polar than the 2-Hydroxy degradant. Ensure the main peak elutes after the hydrolysis product.

Residual Solvent & Water[\[5\]](#)

- Thermogravimetric Analysis (TGA): Check for volatile loss < 150°C.
- Karl Fischer (KF): Essential. Sulfonamides are hygroscopic. Expect 0.5 - 2.0% water even in dried samples.

Visualizing the Qualification Workflow

The following diagram illustrates the decision logic for qualifying a reference standard, ensuring no step is skipped.



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Caption: Logical workflow for the qualification of **2-chloro-1H-1,3-benzodiazole-5-sulfonamide**, integrating orthogonal analytical data.

Stability & Handling (Expert Insight)

- The "2-Chloro" Risk: The chlorine atom at position 2 is activated by the adjacent nitrogen atoms. It is susceptible to hydrolysis in aqueous acidic/basic conditions, converting to the 2-hydroxy (or 2-oxo) derivative.
- Storage: Store at -20°C under Argon/Nitrogen. Avoid dissolving in DMSO until immediately before use to prevent slow nucleophilic displacement by the solvent over time.
- Solution Stability: In HPLC autosamplers (aqueous mobile phase), stability is limited (~24 hours). Always prepare fresh standards.

References

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